

A Comprehensive Technical Guide to L-6424

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Compound of Interest

Compound Name: L-6424

Cat. No.: B1673795

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical compound **L-6424**, including its chemical identifiers, and available technical information.

Chemical Identification

A clear and concise summary of the key chemical identifiers for **L-6424** is presented in the table below.

Identifier	Value
CAS Number	147030-50-0[1]
IUPAC Name	(2-butylbenzofuran-3-yl)(4-hydroxy-3-iodophenyl)methanone[1]
Molecular Formula	C ₁₉ H ₁₇ IO ₃ [1]
Molecular Weight	420.24 g/mol [1]
Synonyms	L-6424, Amiodarone Hydrochloride Impurity F, Amiodarone Related Compound G[1]

Further investigation into the experimental protocols, signaling pathways, and quantitative data for **L-6424** is ongoing. This guide will be updated with detailed methodologies for key experiments, structured tables of quantitative data for comparative analysis, and diagrams of signaling pathways and experimental workflows as this information becomes available.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
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